

# A Comprehensive Technical Guide to the Physicochemical Properties of 3-Methyl-4-nitrobenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Methyl-4-nitrobenzaldehyde

Cat. No.: B101905

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This technical guide provides an in-depth overview of the boiling and melting points of **3-Methyl-4-nitrobenzaldehyde** (CAS No. 18515-67-8), a compound of interest in various chemical and pharmaceutical research fields. This document outlines the available data, details the experimental methodologies for determining these physical properties, and presents a logical workflow for its synthesis.

## Physicochemical Data Summary

Precise experimental data for the melting point of **3-Methyl-4-nitrobenzaldehyde** is not readily available in the cited literature. However, a predicted boiling point has been reported. For comparative purposes, the melting point of the closely related isomer, 4-Methyl-3-nitrobenzaldehyde, is included.

Property	Value	Compound	Data Type
Boiling Point	304.4 ± 30.0 °C	3-Methyl-4-nitrobenzaldehyde	Predicted[1]
Melting Point	46-49 °C	4-Methyl-3-nitrobenzaldehyde (Isomer)	Experimental

Note: The provided boiling point is a predicted value and should be confirmed experimentally. The melting point listed is for the isomer 4-Methyl-3-nitrobenzaldehyde (CAS No. 31680-07-6) and is offered for informational purposes only.

## Experimental Protocols

The following are detailed methodologies for the experimental determination of melting and boiling points, which are crucial for the verification of the physical properties of synthesized or procured **3-Methyl-4-nitrobenzaldehyde**.

### Melting Point Determination (Capillary Method)

This method is a standard and widely used technique for determining the melting point of a solid crystalline substance.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer

Procedure:

- Sample Preparation: A small amount of the dry, crystalline **3-Methyl-4-nitrobenzaldehyde** is finely ground using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end. This process is repeated until a sample column of 2-3 mm is achieved.
- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer.

- Heating and Observation: The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower, more precise heating rate (1-2 °C per minute) as the approximate melting point is approached.
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. A sharp melting range (typically 1-2 °C) is indicative of a pure compound.

## Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient and accurate way to determine the boiling point of a small quantity of a liquid. Since **3-Methyl-4-nitrobenzaldehyde** is a solid at room temperature, it would first need to be melted to utilize this method for its boiling point.

### Apparatus:

- Thiele tube
- High-boiling point oil (e.g., mineral oil or silicone oil)
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Bunsen burner or heating mantle
- Clamp and stand

### Procedure:

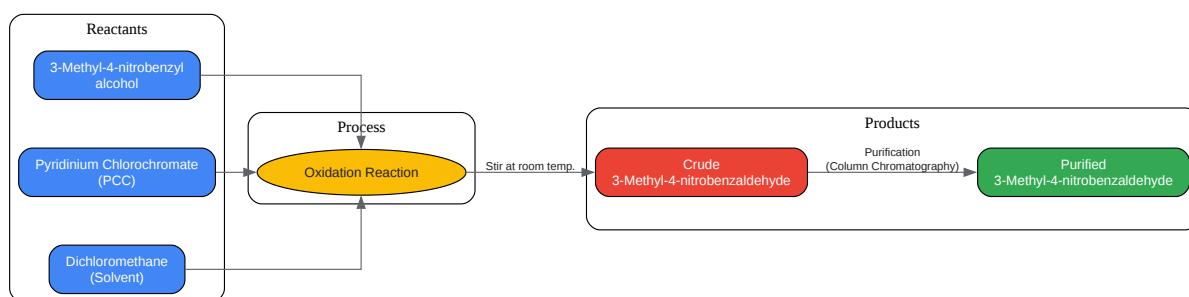
- Sample Preparation: A small amount of **3-Methyl-4-nitrobenzaldehyde** is placed in the small test tube.
- Apparatus Assembly: A capillary tube is placed, sealed end up, into the test tube containing the sample. The test tube is then attached to a thermometer using a rubber band or wire,

ensuring the sample is level with the thermometer bulb.

- **Thiele Tube Setup:** The thermometer and test tube assembly is clamped so that it is immersed in the oil within the Thiele tube. The side arm of the Thiele tube is gently heated.
- **Heating and Observation:** As the oil heats, a stream of bubbles will begin to emerge from the open end of the capillary tube. The heating is continued until a continuous and rapid stream of bubbles is observed.
- **Data Recording:** The heat source is then removed. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Synthesis Workflow

The synthesis of **3-Methyl-4-nitrobenzaldehyde** can be achieved through the oxidation of 3-methyl-4-nitrobenzyl alcohol. This process is a key step in obtaining the target compound for further research and development.



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Caption: Synthesis workflow for **3-Methyl-4-nitrobenzaldehyde**.

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## References

- 1. 3-METHYL-4-NITROBENZALDEHYDE CAS#: 18515-67-8 [amp.chemicalbook.com]
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